

# "application of potassium rhodizonate in gunshot residue analysis"

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## Compound of Interest

Compound Name: Potassium rhodizonate

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## Application of Potassium Rhodizonate in Gunshot Residue Analysis

### Introduction and Application Notes

The Sodium Rhodizonate Test is a widely used chromophoric, or color-producing, chemical test in forensic science for the detection of lead and barium, which are common components of gunshot residue (GSR).[1][2][3][4] When a firearm is discharged, a cloud of residue is expelled, which can be deposited on the shooter's hands, the victim's clothing, or other surfaces in close proximity.[5] The analysis of this residue can provide crucial information for determining muzzle-to-target distance and identifying bullet holes.[1][6][7]

The test is based on the reaction of sodium rhodizonate with lead and other heavy metals to form colored complexes.[8][9] Specifically, in the presence of lead, sodium rhodizonate produces a pink-reddish or scarlet color at a pH of 2.8, which then turns into a blue-violet color upon the addition of a dilute hydrochloric acid solution.[7][8] This two-step color change provides a high degree of specificity for lead.[6] Barium forms a red-brown complex with sodium rhodizonate, a reaction that is independent of pH.[8][9]

Due to potential chemical interference, the Sodium Rhodizonate Test is typically performed after other colorimetric tests, such as the Modified Griess Test (for nitrites) and the Dithiooxamide Test (for copper).[1][10] While the test is a valuable presumptive tool due to its simplicity, low cost, and rapid results, it is not entirely specific to GSR, as lead and barium can

be found in other environmental sources.[5][9][11] Therefore, positive results are often considered indicative and may be confirmed with more sophisticated instrumental techniques like Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDX).[2][9]

### Quantitative Data Summary

The following table summarizes the key reagents, their concentrations, and the expected colorimetric changes in the Sodium Rhodizonate Test for gunshot residue analysis.

Reagent	Concentration/P reparation	Purpose	Positive Result (Color)	Target Analyte
Sodium Rhodizonate Solution	Saturated solution in distilled/deionize d water.[6][7] (e.g., 0.2g in 100mL water[3])	Primary colorimetric reagent	Orange (reagent color), Pink/Scarlet[7][8] [12]	Lead, Barium, other heavy metals
Buffer Solution (Tartrate Buffer)	1.9g sodium bitartrate and 1.5g tartaric acid in 100mL of deionized water. [6]	Establishes a pH of 2.8 for lead specificity.[7]	Pink color develops or intensifies.[7]	Lead
Hydrochloric Acid (HCl)	5% solution (5mL concentrated HCl in 95mL water). [2][6]	Confirmatory step for lead.[7]	Pink color fades, leaving a blue- violet color.[7]	Lead
Acetic Acid	15% solution (15mL glacial acetic acid in 85mL water).[6]	Used to moisten filter paper for residue transfer. [6]	N/A	N/A
Ammonia Solution	Dilute solution. [13]	Used in an alternative procedure to detect barium after lead.	Removes purple from lead, reveals red/brown for barium.[13]	Barium

## Experimental Protocols

Two primary protocols are used for the Sodium Rhodizonate Test: direct testing on the evidence and an indirect transfer method using filter paper.

### Protocol 1: Direct Application Method

This method is suitable for non-porous surfaces or when a direct test is preferred.

- Visual Examination: Carefully examine the item for any visible signs of gunshot residue.[6]
- Reagent Application:
  - Spray the questioned area with a saturated solution of sodium rhodizonate in distilled water.[7]
  - Next, spray the same area with the pH 2.8 tartrate buffer solution. Observe for the formation of a pink or scarlet color, which is indicative of lead or other heavy metals.[7]
  - Finally, spray the area with a 5% hydrochloric acid solution.[7]
- Interpretation of Results: If the pink color fades and a blue-violet color appears and persists, it is a positive and specific test for the presence of lead.[7]
- Documentation: Photograph all results immediately, as the colors can be unstable.[2]

#### Protocol 2: Indirect Transfer Method (Bashinski Transfer)

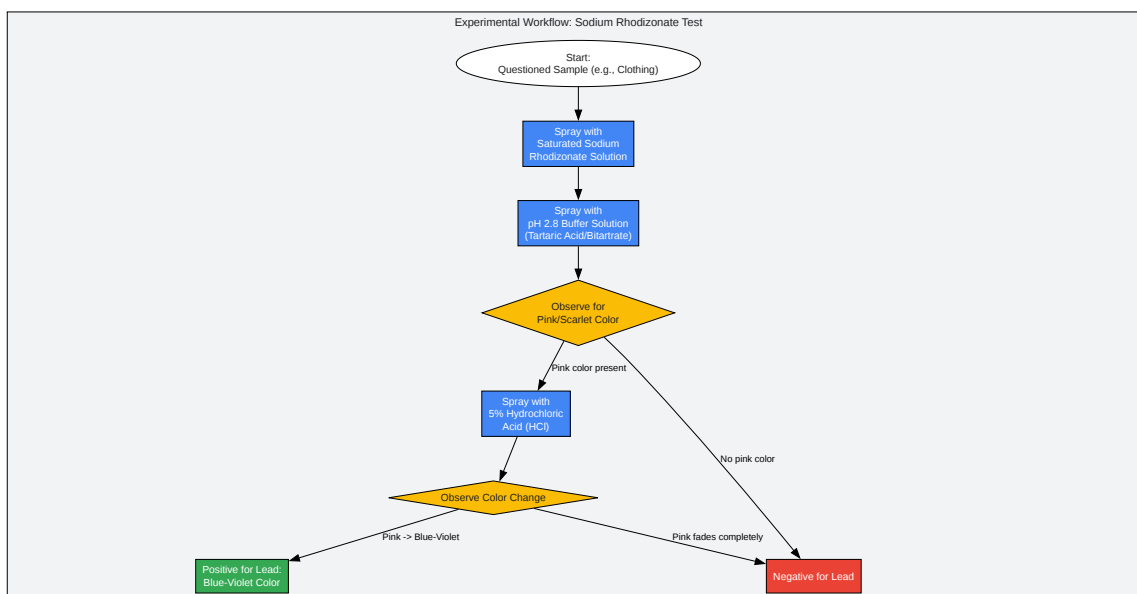
This method is commonly used for clothing and other porous surfaces to lift the residue for testing.

- Preparation: Uniformly dampen a piece of clean, white filter paper with a 15% acetic acid solution.[6]
- Residue Transfer: Place the moistened filter paper over the suspected bullet hole or residue pattern.[6] Place a second, dry piece of filter paper on top and apply firm, even pressure for approximately 5 seconds. A hot iron may also be used to apply heat and pressure.[6]
- Color Development:
  - Remove the filter paper that was in contact with the evidence.
  - Spray the test side of the filter paper with the saturated sodium rhodizonate solution.[6]

- Spray the same area with the pH 2.8 tartrate buffer solution and observe for a pink color.  
[7]
- Spray the area with the 5% hydrochloric acid solution.[6]
- Interpretation of Results: A color change from pink to blue-violet confirms the presence of lead.[7] The distribution and density of the colored spots can be used to estimate the muzzle-to-target distance.[1]
- Documentation: Photograph the filter paper to preserve the results.

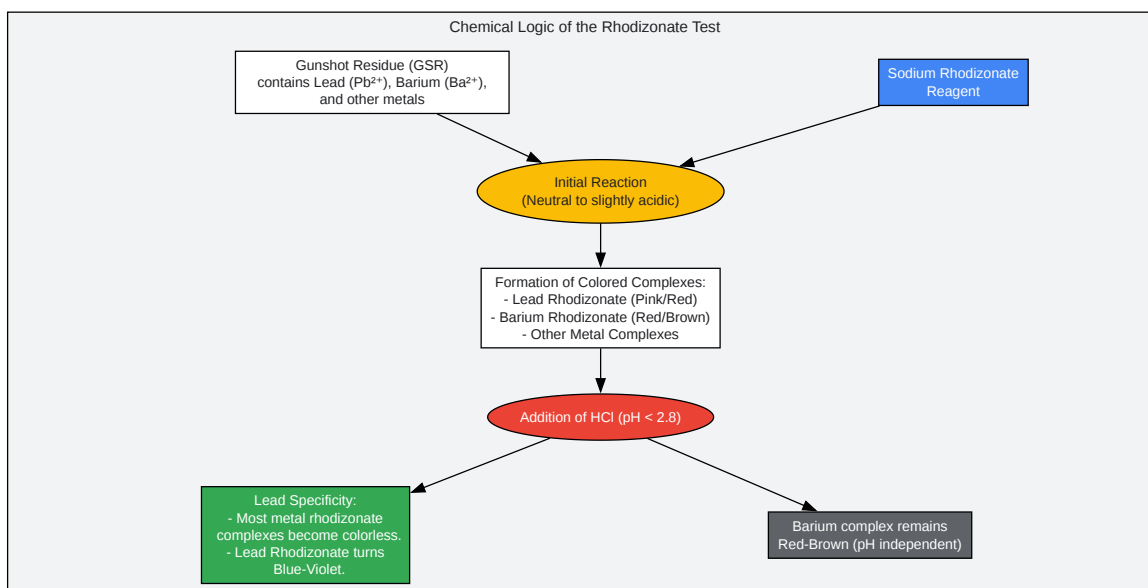
## Visualizations

The following diagrams illustrate the experimental workflow and the chemical logic of the Sodium Rhodizonate Test.



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Caption: Workflow diagram for the Sodium Rhodizonate Test for lead in GSR.



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Caption: Logical diagram of the Sodium Rhodizonate Test's chemical specificity.

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## References

- 1. Module 12 :: Sodium Rhodizonate Test [[archive.gfjc.fiu.edu](http://archive.gfjc.fiu.edu)]
- 2. [emj.org](http://emj.org) [[emj.org](http://emj.org)]

- 3. [osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [juniperpublishers.com](https://www.juniperpublishers.com) [[juniperpublishers.com](https://www.juniperpublishers.com)]
- 6. [isp.idaho.gov](https://isp.idaho.gov) [[isp.idaho.gov](https://isp.idaho.gov)]
- 7. Archived | Firearms Examiner Training | Sodium Rhodizonate Test | National Institute of Justice [[nij.ojp.gov](https://nij.ojp.gov)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. Archived | Firearms Examiner Training | Chemical Testing | National Institute of Justice [[nij.ojp.gov](https://nij.ojp.gov)]
- 11. [assets.publishing.service.gov.uk](https://assets.publishing.service.gov.uk) [[assets.publishing.service.gov.uk](https://assets.publishing.service.gov.uk)]
- 12. [enfsi.eu](https://enfsi.eu) [[enfsi.eu](https://enfsi.eu)]
- 13. [bhu.ac.in](https://bhu.ac.in) [[bhu.ac.in](https://bhu.ac.in)]
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